

Application Notes: Safe Handling of Pyrophoric Triethylstibine

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Compound of Interest

Compound Name: Triethylstibine

Cat. No.: B1582785

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Introduction **Triethylstibine** ($C_6H_{15}Sb$), also known as triethylantimony, is a highly reactive organometallic compound.[1][2] Due to its pyrophoric nature, meaning it can spontaneously ignite upon contact with air, stringent safety protocols are mandatory for its handling.[3] It is primarily used in organic synthesis and as a precursor for producing semiconductor materials in Metal Organic Chemical Vapor Deposition (MOCVD) processes.[1] These notes provide detailed protocols for researchers, scientists, and drug development professionals to manage the risks associated with **triethylstibine**.

Physicochemical and Hazard Data

A summary of key quantitative data and hazard classifications for **triethylstibine** is presented below.

Property	Value	Reference
CAS Number	617-85-6	[2]
Molecular Formula	C ₆ H ₁₅ Sb	[2]
Molecular Weight	208.943 g/mol	[2][4]
Appearance	Colorless liquid	[1]
Boiling Point	160 °C	[5]
Melting Point	-98 °C	[5]
Density	1.322 g/cm ³ at 20 °C	[5]
Solubility	Insoluble in water; miscible with ethanol and ether.	[1]
GHS Hazard Statements	H302: Harmful if swallowed.H332: Harmful if inhaled.H411: Toxic to aquatic life with long lasting effects.	[6]

Experimental Protocols

Engineering Controls and Personal Protective Equipment (PPE)

Safe handling of **triethylstibine** requires robust engineering controls and specific PPE to minimize exposure and fire risk.

2.1 Engineering Controls:

- Fume Hood/Glovebox: All manipulations must be performed in a certified chemical fume hood or, preferably, a glovebox under an inert atmosphere (argon or nitrogen).[3][7][8] The fume hood sash should be kept at the lowest possible position.[3][9]
- Safety Equipment: An operational safety shower and eyewash station must be within a 10-second travel distance.[8][10] A Class D dry powder fire extinguisher or powdered lime/dry sand should be immediately accessible.[9][10]

- Inert Atmosphere: Air-free techniques, such as those involving a Schlenk line or a glovebox, are mandatory to prevent contact with air and moisture.[7][11]

2.2 Personal Protective Equipment (PPE):

- Body Protection: A flame-resistant lab coat (e.g., Nomex) must be worn over non-synthetic clothing.[9][12]
- Eye Protection: Chemical splash goggles and a face shield are required at all times.[3][8][9][10][12]
- Hand Protection: Double gloving is recommended. Use nitrile gloves as the inner layer and neoprene or other chemically resistant gloves as the outer layer.[3][8][9]
- Footwear: Fully enclosed, non-permeable shoes are mandatory.[3][10]

Protocol for Storage and General Handling

- Storage: Store **triethylstibine** in its original container (e.g., Aldrich Sure/Seal™ bottle) under an inert atmosphere.[12] The container must be kept in a cool, dry, and well-ventilated area, away from sources of ignition and incompatible materials.
- Preparation: Before handling, ensure the work area is clear of flammable materials and clutter.[3][10] All glassware must be dried in an oven (e.g., 125°C overnight) and cooled under a stream of inert gas to remove adsorbed moisture.[13][14] Perform a "dry run" of the procedure with a less hazardous solvent to familiarize yourself with the manipulations.[3]
- Buddy System: Never work with pyrophoric materials alone.[3]

Protocol for Transfer of Triethylstibine via Syringe (<50 mL)

This technique is suitable for transferring small volumes of the reagent.

Methodology:

- Ensure the syringe and needle are completely dry, ideally by oven-drying.[14]

- Assemble the syringe while hot and allow it to cool in a stream of inert gas, or flush the cooled syringe at least 10 times with inert gas (e.g., nitrogen or argon).^{[13][14]}
- Puncture the septum of the **triethylstibine** container with the needle and purge the inert gas from the syringe into the headspace.
- Slowly withdraw the desired volume of liquid into the syringe. It is good practice to pull slightly more than needed.
- To remove any gas bubbles, invert the syringe and gently push the plunger to expel the gas back into the container.
- Adjust the liquid to the final desired volume.
- Withdraw the needle from the reagent bottle and quickly insert it into the septum of the reaction flask.
- Slowly dispense the **triethylstibine** into the reaction vessel.

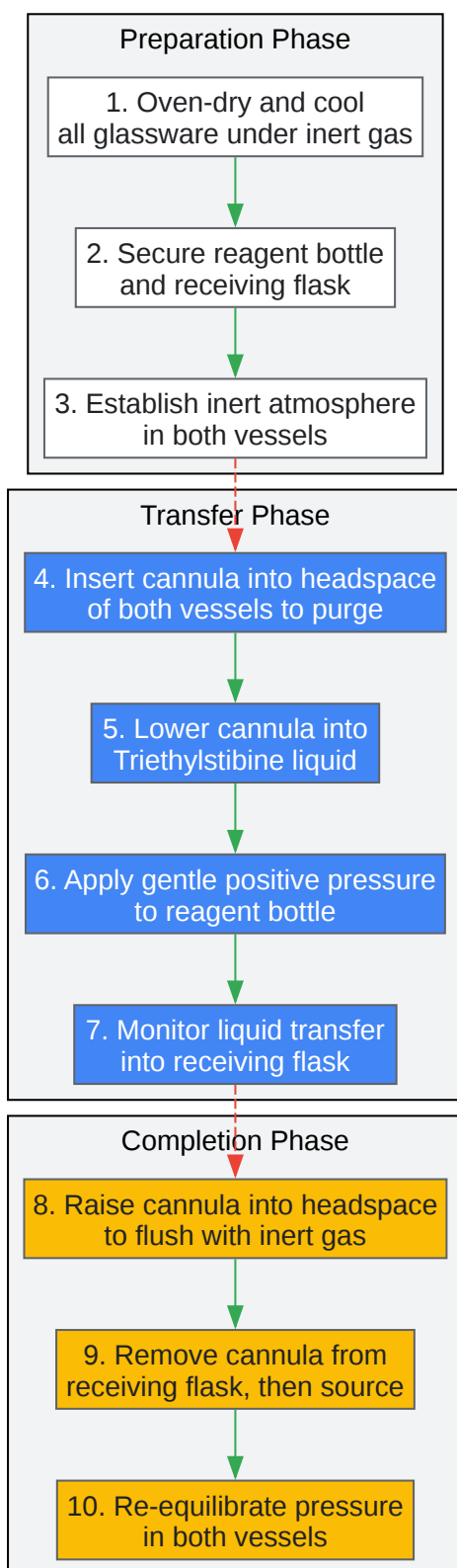
Protocol for Transfer of Triethylstibine via Cannula (>50 mL)

For larger volumes, a double-tipped needle (cannula) transfer is the recommended and safer method. This technique uses inert gas pressure to move the liquid.

Methodology:

- Secure both the reagent bottle and the receiving flask with clamps.
- Connect the reagent bottle to an inert gas source via a needle attached to a bubbler to monitor pressure.
- Puncture the septum of the receiving flask with a needle connected to another bubbler to vent excess pressure.
- Insert one end of the double-tipped needle through the septum of the reagent bottle, ensuring the tip is above the liquid level.

- Insert the other end of the needle into the receiving flask.
- Flush the cannula with inert gas by applying a positive pressure to the reagent bottle. The gas will flow through the cannula and exit through the vent needle on the receiving flask.
- Lower the cannula into the **triethylstibine** in the reagent bottle. The pressure difference will cause the liquid to flow from the reagent bottle to the receiving flask.
- Once the desired volume is transferred, raise the cannula tip above the liquid level in the reagent bottle and allow inert gas to flush the remaining liquid from the cannula.
- Remove the cannula from the receiving flask first, and then from the reagent bottle.



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Caption: Workflow for Cannula Transfer of **Triethylstibine**.

Protocol for Quenching and Disposal

Unused or waste **triethylstibine** must be neutralized (quenched) before disposal. This process is highly exothermic and must be done with extreme caution.

Methodology:

- Perform the quenching procedure in a fume hood under an inert atmosphere.
- Dilute the **triethylstibine** by adding it slowly to a non-reactive, high-boiling point solvent like heptane or toluene in a three-necked flask equipped with a stirrer, thermometer, and inert gas inlet. The recommended ratio is at least 10 parts solvent to 1 part **triethylstibine**.
- Immerse the flask in a cooling bath (e.g., ice-water).
- While stirring vigorously, slowly add a long-chain alcohol like isopropanol or n-butanol dropwise. Monitor the temperature closely and maintain it below 25°C.
- After the initial reaction subsides, continue stirring for several hours to ensure complete neutralization.
- Very slowly and cautiously, add water dropwise to quench any remaining reactive material.
- The resulting solution should be disposed of as hazardous chemical waste in accordance with institutional and local regulations.^[6] Package the waste in a suitable, closed, and clearly labeled container.^[6]

Emergency Procedures

- Spills: In case of a small spill, immediately smother the material with powdered lime (calcium hydroxide) or dry sand.^[10] Do NOT use water or a carbon dioxide fire extinguisher. For larger spills, evacuate the area and contact emergency personnel.
- Personal Exposure:
 - Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15-20 minutes in a safety shower.^{[9][12]} Remove contaminated clothing while under the shower.

- Eye Contact: Flush eyes with water for at least 15 minutes at an eyewash station, lifting the upper and lower eyelids. Seek immediate medical attention.
- Fire: If a person's clothing catches fire, use the "stop, drop, and roll" method, a fire blanket, or a safety shower to extinguish the flames.[9][12]

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